

4-methylundecane reference standard for escitalopram

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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4-Methylundecane: Reference Standard for Undecane

4-Methylundecane is a characterized chemical compound primarily used as a reference standard for the API **Undecane**. It plays a role in ensuring quality and traceability during drug development [1].

The table below summarizes its key details:

| Property | Description |
|-------------------|--|
| CAS Number | 2980-69-0 [1] [2] [3] |
| Molecular Formula | C ₁₂ H ₂₆ [2] [3] [4] |
| Molecular Weight | 170.33 g/mol [4] |
| IUPAC Name | 4-methylundecane [4] |
| Primary Use | Reference standard for API Undecane ; used for analytical method development, validation, and Quality Control (QC) [1]. |

| Property | Description |
|----------|--|
| Handling | For analytical purposes only; not for human use [1] [2]. |

Escitalopram Oxalate & Its Reference Standards

Escitalopram oxalate is the active ingredient in certain antidepressants and has its own dedicated reference standards for pharmaceutical testing. The tables below outline the primary reference standard and a few of its many known impurities.

Primary Reference Standard

| Property | Description |
|---------------|---|
| Compound Name | Escitalopram Oxalate [5] |
| CAS Number | 219861-08-2 [6] |
| Grade | Pharmaceutical Primary Standard [5] |
| Application | USP compendial testing of Escitalopram Oral Solution, Escitalopram Oxalate, and Escitalopram Tablets [5]. |
| Storage | 2-8°C [5] |

Selected Escitalopram Impurities Escitalopram has numerous potential impurities that are monitored during analysis. The following are examples of its related compounds [6].

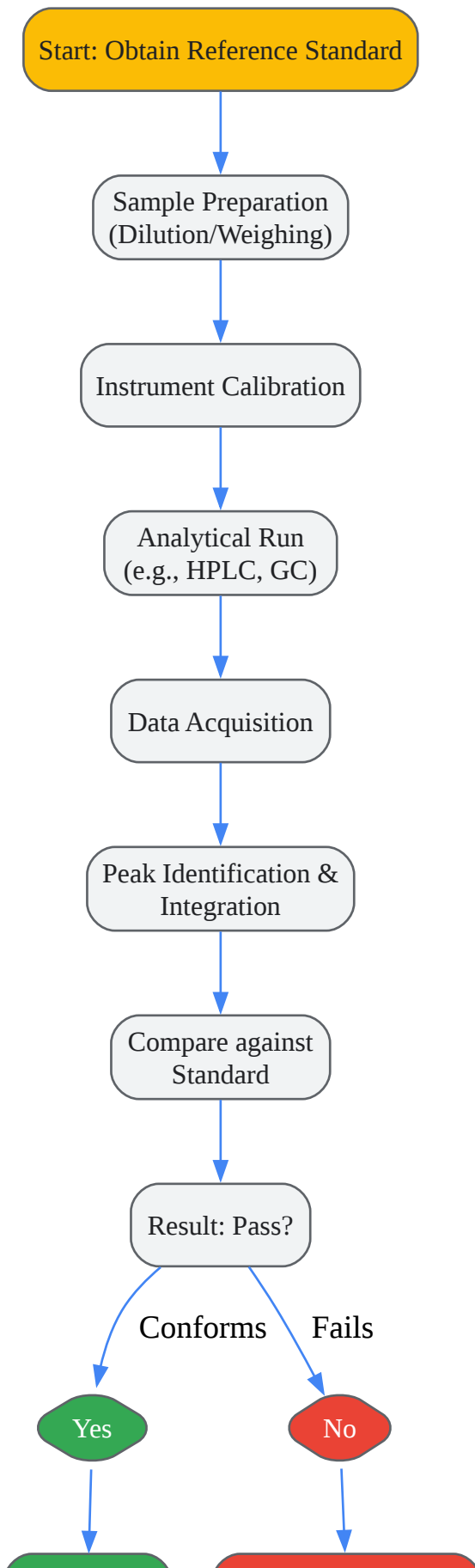
| Impurity Designation | Chemical Name | CAS Number | Molecular Formula |
|----------------------|---|---------------------|---|
| Related Compound A | (S)-4-[4-(Dimethylamino)-1-(4-fluorophenyl)-1-hydroxybutyl]-3-(hydroxymethyl)-benzonitrile Di-p-toluoyl-D-tartrate Salt [7] | 128173-53-5 [6] [7] | C ₆₀ H ₆₄ F ₂ N ₄ O ₁₂ [7] |

| Impurity Designation | Chemical Name | CAS Number | Molecular Formula |
|----------------------|--|-----------------|--|
| Impurity C | 3-Oxo Citalopram [6] | 372941-54-3 [6] | C ₂₀ H ₁₉ FN ₂ O ₂ [6] |
| Impurity D | rac Desmethyl Citalopram Hydrochloride [6] | 97743-99-2 [6] | C ₁₉ H ₂₀ ClFN ₂ O [6] |
| Impurity K | Citalopram R-Isomer [6] | 128196-02-1 [6] | C ₂₀ H ₂₁ FN ₂ O [6] |

Experimental Protocol for a Reference Standard

While the search results do not provide a specific wet-lab protocol for using **4-Methylundecane** or Escitalopram standards, they highlight that these standards are essential for **Analytical Method Development, Validation (AMV), and Quality Control (QC)** during drug synthesis and formulation [1] [5].

The following diagram illustrates a general workflow for using a reference standard in analytical quality control:



QC Release

Investigate & Correct

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How to Proceed with Your Research

Since **4-Methylundecane** is not related to Escitalopram analysis, I recommend the following steps for your work:

- **Verify Your Requirements:** Double-check the specific pharmacopeial monograph (e.g., USP, EP) for Escitalopram to confirm the exact reference standards and impurities required for your testing.
- **Source the Correct Materials:** Purchase the appropriate Escitalopram Oxalate primary standard and its specified impurities (such as Related Compound A) from reputable suppliers of pharmacopeial standards [5] [6] [7].
- **Consult Official Methods:** The detailed experimental protocols you require are typically found within the official pharmacopeia monographs or the accompanying documentation provided with the reference standard.

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References

1. 4-Methylundecane - CAS - 2980-69-0 [[axios-research.com](#)]
2. 4-Methylundecane | CAS No: 2980-69-0 [[aquigenbio.com](#)]
3. CAS No : 2980-69-0 | Product Name : 4-Methylundecane [[pharmaffiliates.com](#)]
4. Buy 4-Methylundecane | 2980-69-0 [[smolecule.com](#)]
5. United States Pharmacopeia (USP) Reference Standard [[sigmaaldrich.com](#)]
6. Escitalopram-Impurities [[pharmaffiliates.com](#)]
7. Escitalopram USP Related Compound A | CAS No [[simsonpharma.com](#)]

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